An In-depth Technical Guide to 2,2'-thiobis(isoindoline-1,3-dione)

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Compound of Interest

Compound Name:	*N,N'-Thiobisphthalimide*
CAS No.:	*7764-29-6*
Cat. No.:	*B1219576*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2,2'-thiobis(isoindoline-1,3-dione), a molecule of interest in medicinal chemistry. This document outlines its chemical properties, synthesis protocols, and known biological activities, presenting data in a structured format for scientific and research applications.

Chemical Identity and Properties

2,2'-thiobis(isoindoline-1,3-dione) is a chemical compound featuring two isoindoline-1,3-dione moieties linked by a sulfur atom.[1] Its formal IUPAC name is 2-[(1,3-dioxo-2,3-dihydro-1H-isoindol-2-yl)sulfanyl]-2,3-dihydro-1H-isoindole-1,3-dione.[2] The isoindoline-1,3-dione scaffold, also known as the phthalimide group, is a significant pharmacophore present in various bioactive molecules and drugs, including thalidomide and its analogs.[3][4][5] Derivatives of this core structure are investigated for a wide range of therapeutic effects, such as analgesic, anti-inflammatory, anticonvulsant, and anti-mycobacterial activities.[3][4][6][7]

Table 1: Physicochemical and Identification Properties

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Property	Value	Reference(s)
IUPAC Name	2-(1,3-dioxoisoindol-2-yl)sulfanylisoindole-1,3-dione	[8]
Synonyms	N,N'-Thiobisphthalimide, N,N'-Thiodiphthalimide	[1][8]
CAS Number	7764-29-6	[1][8]
Molecular Formula	$C_{16}H_8N_2O_4S$	[8][9]
Molecular Weight	324.3 g/mol	[8]
Appearance	Solid powder or liquid	[1][9]
Purity	Typically ≥97%	[9]
Canonical SMILES	C1=CC=C2C(=C1)C(=O)N(C2=O)SN3C(=O)C4=CC=CC=C4C3=O	[8]
InChI Key	QYIWBOWEQBEAGP-UHFFFAOYSA-N	[8]

Synthesis and Experimental Protocols

The synthesis of isoindoline-1,3-dione derivatives can be achieved through various methods. A common approach involves the reaction of phthalic anhydride with a primary amine or related nitrogen-containing nucleophile.[3][10]

A representative method for synthesizing N-substituted isoindoline-1,3-dione derivatives involves the condensation of an appropriate amine with phthalic anhydride.[3][4]

Protocol:

- Dissolve phthalic anhydride (6.8 mmol) and the desired N-arylbenzenecarboximidamide (2.6 mmol) in 50 mL of benzene in a 100 mL flat-bottomed flask.[3]
- Reflux the mixture for a period of 4-7 hours.[4]

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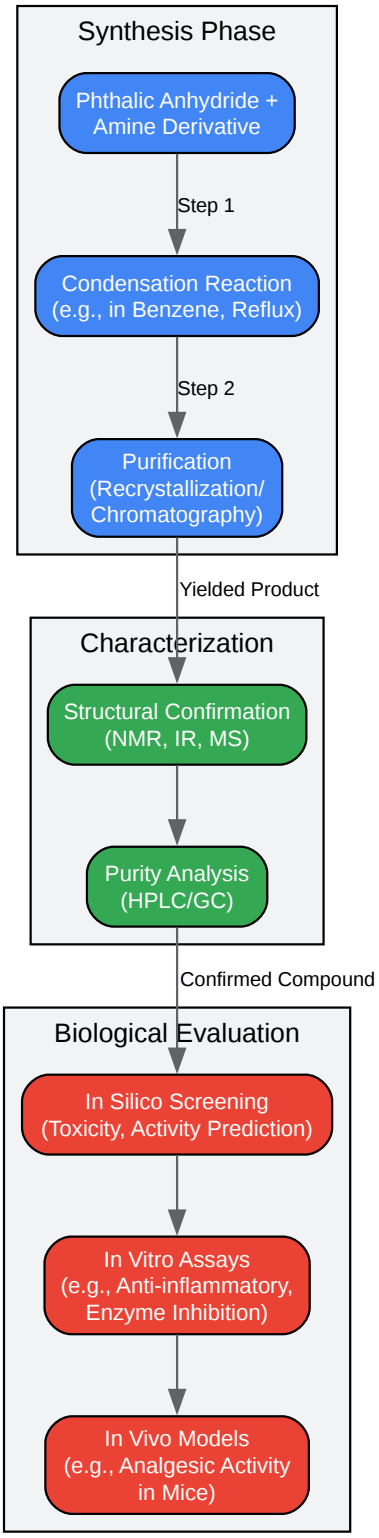
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure (rotary evaporation).
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.[11][12]

Note: Carrying out the reaction without heating may lead to the formation of monoacylation products (phthalic acid amides) instead of the cyclized imide.[3][4]

The logical progression from synthesis to biological evaluation is crucial in drug discovery. The following diagram illustrates a typical workflow for developing and testing novel isoindoline-1,3-dione derivatives.

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Workflow: Synthesis to Bioactivity Screening



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Caption: Logical workflow from chemical synthesis to biological evaluation.

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Biological Activity and Applications in Drug Development

Derivatives of the isoindoline-1,3-dione core are recognized for their diverse biological activities, making them attractive candidates for drug discovery programs.

Several studies have demonstrated the potential of isoindoline-1,3-dione derivatives as non-steroidal analgesic and anti-inflammatory agents.[3][11] For instance, certain synthesized compounds have shown significant analgesic effects in acetic acid-induced writhing tests in mice, with some derivatives exhibiting higher activity than the reference drug, metamizole sodium.[3][4][13]

Experimental Protocol: In Vitro Anti-inflammatory Assay (Protein Denaturation)

- Prepare test solutions of the synthesized compounds and a standard drug (e.g., Diclofenac) in phosphate buffer (0.2 M, pH 7.4).[11]
- Add a solution of bovine serum albumin (BSA) to each test solution.
- Induce denaturation by heating the reaction mixtures at approximately 60°C for 10 minutes.[11]
- After cooling, measure the turbidity of the solutions at 660 nm using a UV-Visible Spectrophotometer.[11]
- Calculate the percentage inhibition of denaturation compared to a control sample containing no drug.[11]

The isoindoline-1,3-dione scaffold is also being explored for the development of novel antiepileptic drugs.[6] Studies have shown that certain derivatives can increase seizure latency, decrease seizure duration, and reduce mortality rates in animal models of epilepsy, suggesting their potential as anticonvulsant prototypes.[6]

The versatility of the isoindoline-1,3-dione structure has led to its investigation in other therapeutic areas, including:

- Acetylcholinesterase (AChE) Inhibition: As a strategy for treating Alzheimer's disease.[5]

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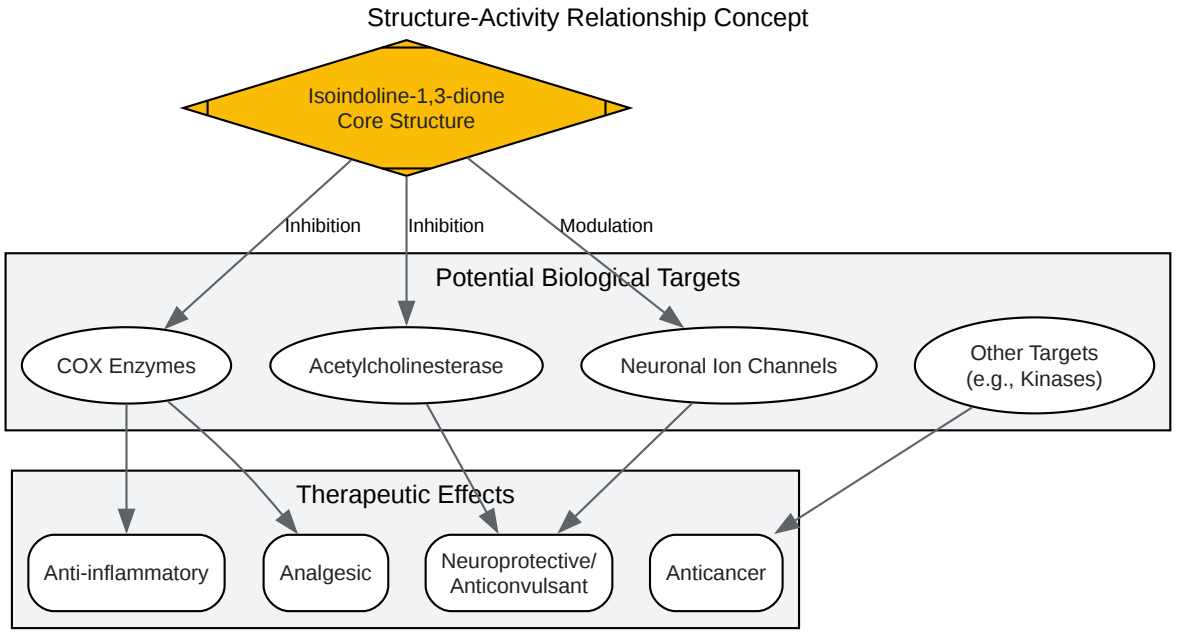
- Anticancer and Anti-mycobacterial Activity: Demonstrating its broad-spectrum biological potential.[5][7]

- Materials Science: The unique structure may impart useful optical or electronic properties for applications in organic electronics.[1]

Signaling Pathways and Mechanism of Action

While the precise signaling pathways for 2,2'-thiobis(isoindoline-1,3-dione) are not extensively detailed in the provided literature, the activities of its parent scaffold offer insights. For example, phthalimide-based AChE inhibitors are thought to interact with the peripheral anionic site of the acetylcholinesterase enzyme.[5] The anti-inflammatory effects of related compounds are often linked to the inhibition of cyclooxygenase (COX) enzymes, a mechanism shared by many non-steroidal anti-inflammatory drugs (NSAIDs).[11]

The following diagram illustrates the relationship between the chemical structure and its potential biological targets.



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Caption: Potential biological targets of the isoindoline-1,3-dione scaffold.

Conclusion

2,2'-thiobis(isoindoline-1,3-dione) belongs to a class of compounds with significant therapeutic potential, underscored by the diverse biological activities of its derivatives. The isoindoline-1,3-dione core serves as a versatile scaffold for designing novel analgesic, anti-inflammatory, and anticonvulsant agents. Further research into the synthesis of new analogs and elucidation of their specific mechanisms of action will continue to be a valuable endeavor in the field of drug discovery and development.

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